

Application Note: TFAX 488, SE Reconstitution and Storage

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Compound of Interest

Compound Name:	Tfax 488, SE
CAS No.:	222164-96-7
Cat. No.:	B3179282

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Abstract

This technical guide details the rigorous reconstitution, storage, and application protocols for **TFAX 488, SE** (Succinimidyl Ester), a high-performance green fluorescent dye. Designed for drug development professionals and researchers, this document moves beyond basic instructions to explain the physicochemical rationale ensuring optimal fluorophore stability and conjugation efficiency. **TFAX 488, SE** is a functional equivalent to Alexa Fluor® 488 NHS Ester, offering exceptional photostability and pH insensitivity (pH 4–10) for flow cytometry, super-resolution microscopy (dSTORM, STED), and antibody labeling.

Physicochemical Profile

Understanding the molecule is prerequisite to handling it. **TFAX 488, SE** utilizes a succinimidyl ester (SE) moiety to covalently bind primary amines (

) on proteins (lysine residues, N-terminus).

Key Properties Table

Property	Value	Notes
Molecular Weight	643.41 g/mol	Batch-specific MW may vary due to counterions (e.g., Li+).
Excitation / Emission	495 nm / 515 nm	Matches 488 nm Argon laser line.
Extinction Coefficient	73,000 M ⁻¹ cm ⁻¹	High brightness.
Quantum Yield	0.92	Efficient photon emission.
Reactive Group	Succinimidyl Ester (SE/NHS)	Reacts with primary amines at pH 7.5–8.5.
Solubility	DMSO, DMF	Insoluble/Unstable in water until conjugation.

Core Protocol: Reconstitution

Critical Warning: The succinimidyl ester group is highly moisture-sensitive. Hydrolysis converts the reactive SE group into a non-reactive carboxylic acid, rendering the dye useless for conjugation.

Materials Required[1][3][4][5][6][7][8]

- **TFAX 488, SE** (Lyophilized solid).[1]
- Anhydrous DMSO (Dimethyl sulfoxide) or DMF (Dimethylformamide).
 - Standard: Grade ≥99.9%, water content <50 ppm.
 - Why: Standard laboratory-grade DMSO often absorbs atmospheric moisture. Use a fresh, sealed bottle or ampoule.
- Vortex Mixer and Microcentrifuge.

Step-by-Step Reconstitution (10 mM Stock)

This protocol assumes a standard 1 mg vial. Always verify the mass on your specific vial.

- Acclimatization: Remove the vial from the freezer (-20°C). Allow it to warm to room temperature (~20 mins) before opening.
 - Mechanism:[1][2] Opening a cold vial condenses atmospheric water vapor onto the hygroscopic dye, causing immediate hydrolysis.
- Centrifugation: Briefly centrifuge (10,000 x g, 30 sec) to pellet all powder at the bottom.
- Solvent Calculation: Calculate the volume of Anhydrous DMSO required for a 10 mM stock solution.
 - Formula:
 - For 1 mg of TFX 488 SE (MW 643.41):
- Dissolution: Add 155 µL of Anhydrous DMSO to the vial.
- Homogenization: Vortex vigorously for 30 seconds. Inspect the bottom of the tube to ensure no clumps remain.
- Validation: The solution should be a clear, deep orange/red liquid. If cloudy, sonicate in a bath sonicator for 2 minutes.

Storage & Handling

Once reconstituted, the stability clock starts ticking. The SE group degrades over time even in anhydrous solvents.

Storage Workflow

- Lyophilized (Dry): Store at -20°C, desiccated, protected from light. Stable for >12 months.
- Reconstituted (Stock Solution):
 - Aliquot: Immediately divide the stock into single-use aliquots (e.g., 10–20 µL) to avoid freeze-thaw cycles.
 - Container: Use light-protective (amber) or foil-wrapped polypropylene tubes.

- Environment: Store at -20°C or -80°C.
- Shelf Life: Use within 2–4 weeks. For critical quantitative assays, prepare fresh.

Application: Protein Labeling Protocol

This section provides a self-validating workflow for labeling an IgG antibody.

Buffer Selection (The "Amine-Free" Rule)

- Reaction Buffer: Sodium Bicarbonate (0.1 M, pH 8.3).
- Forbidden Buffers: Tris, Glycine, BSA-containing buffers.
 - Reason: These contain primary amines that compete with the protein for the dye, drastically reducing labeling efficiency.

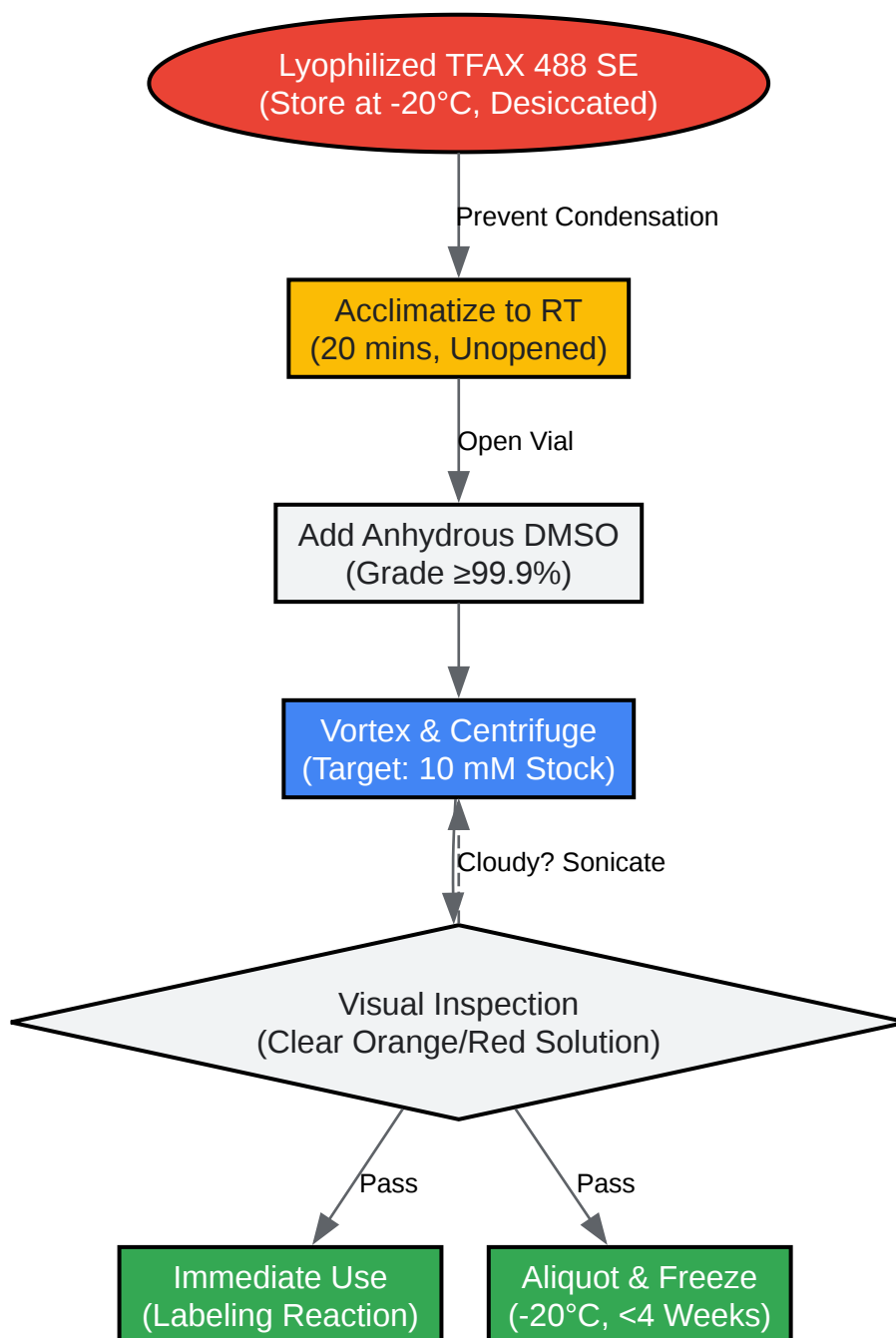
Workflow

- Protein Prep: Adjust antibody concentration to 2–10 mg/mL in Reaction Buffer.
- Dye Addition: Add TFAX 488 SE stock to the protein solution.
 - Ratio: Use a 10–20 molar excess of dye for antibodies.
 - Calculation: For 100 µg IgG (MW 150 kDa):
- Incubation: Incubate for 1 hour at Room Temperature (RT) in the dark with gentle rotation.
- Quenching (Optional): Add 100 µL of 1 M Tris (pH 8.0) to stop the reaction.
- Purification: Remove unreacted dye using a Desalting Column (e.g., Sephadex G-25) or Dialysis Cassette (10K MWCO) equilibrated in PBS.
 - Validation: The "Fast Band" (Protein-Dye) will elute first; the "Slow Band" (Free Dye) remains in the column.

Visualizations

Diagram 1: Reconstitution & Storage Logic

This workflow ensures the integrity of the reactive ester group is maintained from delivery to application.



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Caption: Critical workflow for TFX 488 SE reconstitution emphasizing moisture control to prevent hydrolysis.

Diagram 2: Chemical Mechanism of Labeling

The nucleophilic substitution reaction driving the conjugation.



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Caption: Mechanism: Protein amine attacks the dye's NHS ester, forming a stable amide bond and releasing NHS.

References

- PubChem.Compound Summary: TFX 488 SE.[3][1][4] National Library of Medicine. Retrieved from [\[Link\]](#)
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